In-Depth Technical Guide: CORT-108297 (CAS: 1018679-79-2)

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Compound of Interest

Compound Name: *C108297*

Cat. No.: *B1668170*

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This technical guide provides a comprehensive overview of CORT-108297, a selective glucocorticoid receptor (GR) modulator, for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

CORT-108297, also known as ADS-108297, is a nonsteroidal selective glucocorticoid receptor modulator (SEGRM) with a high affinity for the glucocorticoid receptor.[1][2]

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Property	Value	Reference
CAS Number	1018679-79-2	[1][2][3]
Synonyms	CORT108297, CORT 108297, ADS-108297	
IUPAC Name	(4aR)-4a-(ethoxymethyl)-1-(4-fluorophenyl)-6-[4-(trifluoromethyl)phenyl]sulfonyl-4,5,7,8-tetrahydropyrazolo[3,4-g]isoquinoline	
Molecular Formula	C26H25F4N3O3S	
Molar Mass	535.56 g·mol−1	
Binding Affinity (Ki)	0.45 nM for Glucocorticoid Receptor	

Supplier Information

CORT-108297 is available from various chemical suppliers for research purposes. The following is a non-exhaustive list of potential suppliers:

- InvivoChem
- MedchemExpress
- Chemsrc
- AOBIOUS
- TargetMol
- Amadis Chemical Company Limited
- ChemicalBook

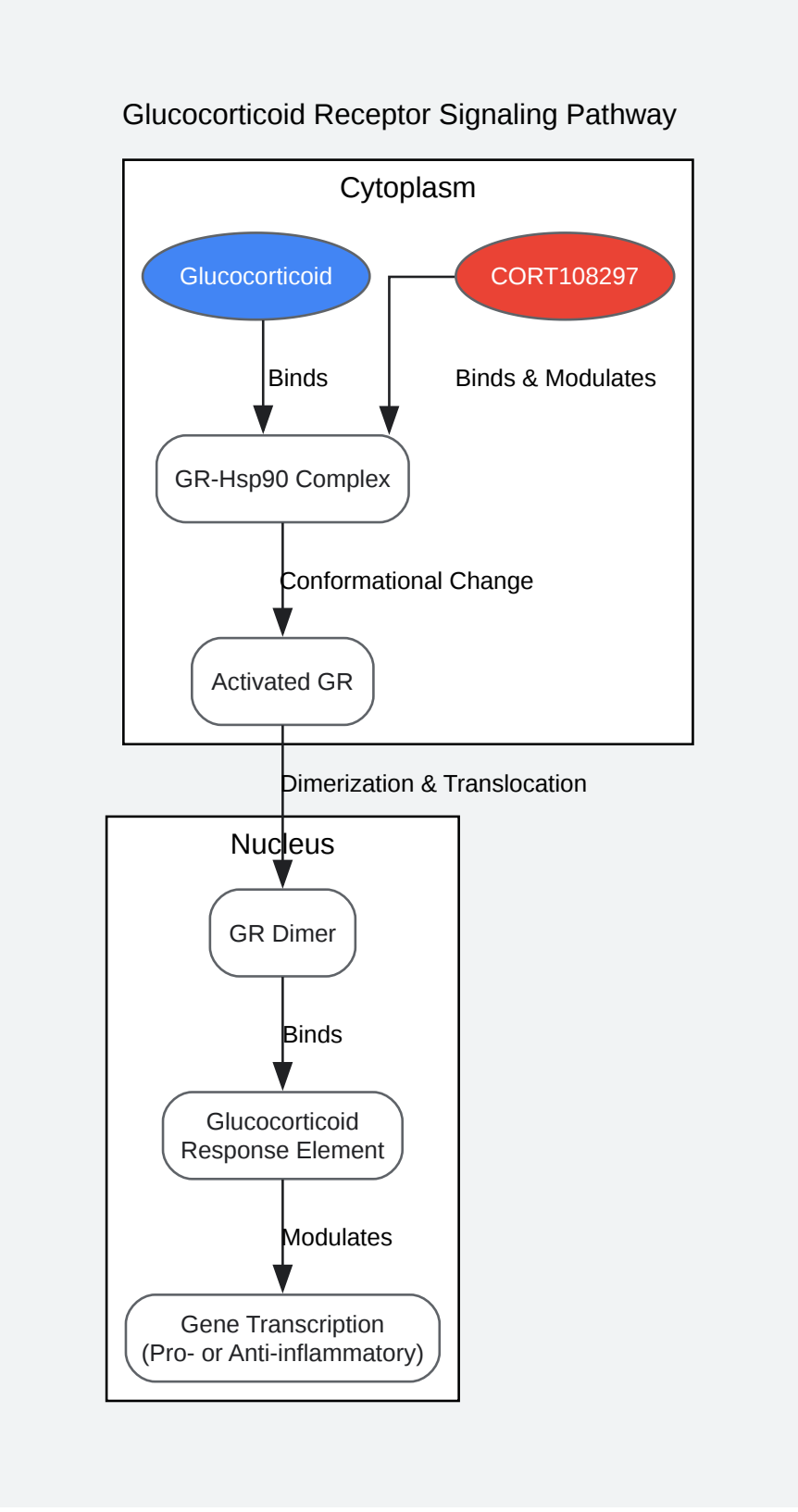
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Mechanism of Action and Signaling Pathway

CORT-108297 is a selective glucocorticoid receptor (GR) modulator, exhibiting both antagonistic and partial agonistic properties depending on the cellular context. It acts by binding to the GR, which is a nuclear receptor that, upon activation by glucocorticoids, translocates to the nucleus and regulates the transcription of target genes. By modulating GR signaling, CORT-108297 can influence various physiological processes, including metabolism, inflammation, and the stress response.

The diagram below illustrates the general mechanism of glucocorticoid receptor signaling and the point of intervention for a GR modulator like CORT-108297.

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Caption: Glucocorticoid Receptor (GR) signaling pathway modulation by CORT-108297.

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Experimental Data

In Vitro Activity

Parameter	Value	Cell Line	Description	Reference
GR Binding Ki	0.45 nM	-	High affinity for the glucocorticoid receptor.	
SGK1 Expression	Complete Blockade	LAPC4 cells	Completely blocks Dexamethasone-mediated SGK1 increase.	
KLK3 Expression	48% Inhibition	LAPC4 cells	Antagonizes Dexamethasone-induced KLK3 expression.	

In Vivo Efficacy in Diet-Induced Obesity

Treatment Group	Dose	Body Weight Gain	Plasma Glucose	Reference
Vehicle	-	6.3 g (average)	-	
CORT-108297	80 mg/kg QD	Significantly less than vehicle	Significantly lower than vehicle	
CORT-108297	40 mg/kg BID	Significantly less than vehicle	Significantly lower than vehicle	
Mifepristone	30 mg/kg BID	Significantly less than vehicle	-	

In Vivo Effects on Stress Response

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Treatment Group	Dose	Peak Corticosterone Response	Immobility in Forced Swim Test	Reference
CORT-108297	30 mg/kg	Potently suppressed	No significant difference from vehicle	
CORT-108297	60 mg/kg	Potently suppressed	Significantly decreased	

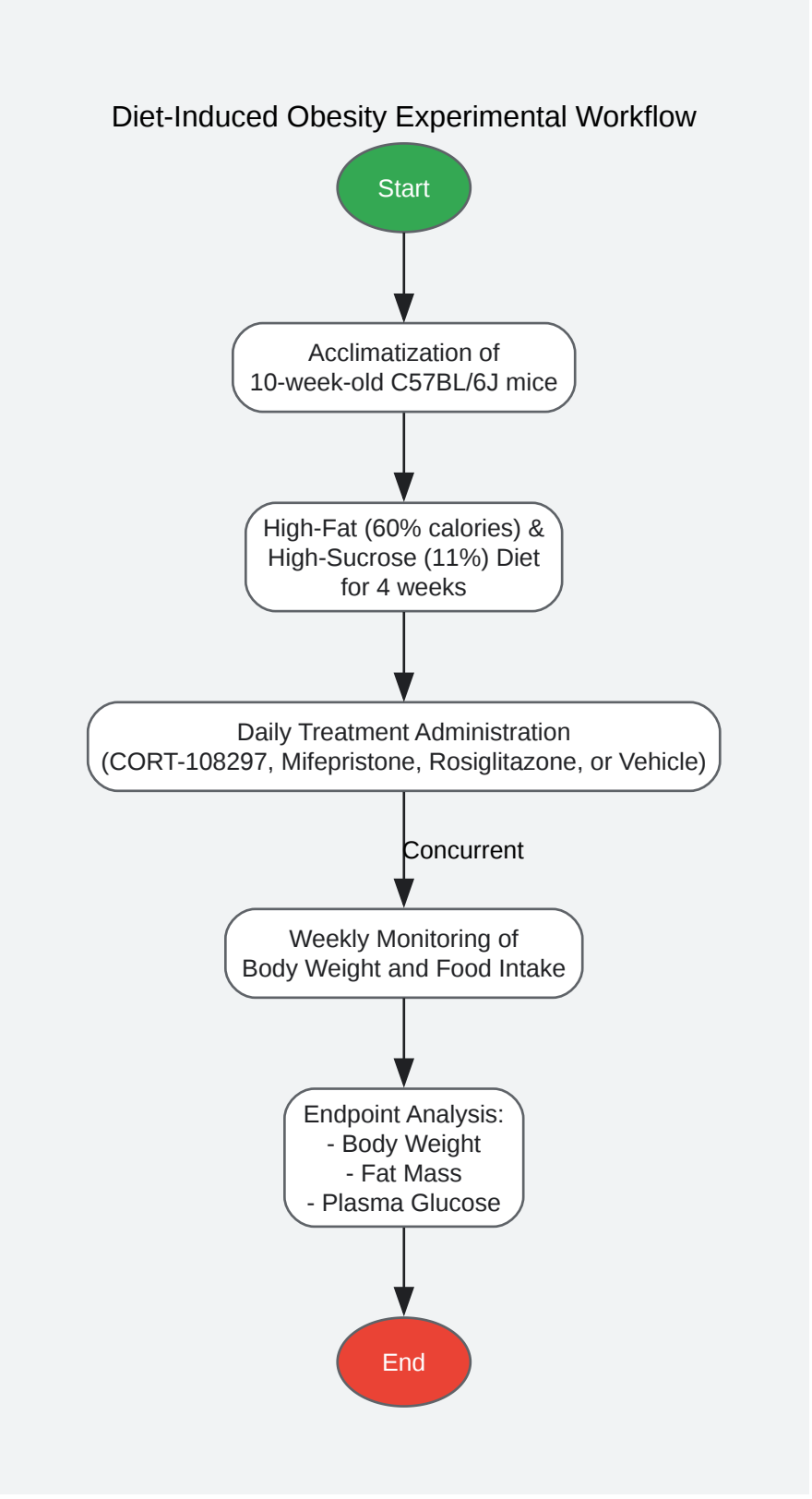
Experimental Protocols

Diet-Induced Obesity Study in Mice

This protocol is based on studies investigating the effect of CORT-108297 on weight gain in a diet-induced obesity model.

Experimental Workflow Diagram

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References

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- 2. The glucocorticoid receptor specific modulator CORT108297 reduces brain pathology following status epilepticus - PMC [pmc.ncbi.nlm.nih.gov]
- 3. The glucocorticoid receptor specific modulator CORT108297 reduces brain pathology following status epilepticus - PubMed [pubmed.ncbi.nlm.nih.gov]
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